

"N-(3,5-Dimethyladamantan-1-yl)formamide" basic properties

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Compound of Interest

Compound Name: *N-(3,5-Dimethyladamantan-1-yl)formamide*

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Technical Guide: N-(3,5-Dimethyladamantan-1-yl)formamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **N-(3,5-Dimethyladamantan-1-yl)formamide**, a key chemical intermediate in the synthesis of the Alzheimer's drug, Memantine. This document details its chemical identity, physicochemical properties, and established synthesis protocols.

Core Chemical Identity

N-(3,5-Dimethyladamantan-1-yl)formamide is a formamide derivative of the bulky, lipophilic 3,5-dimethyladamantane amine. It is most notable as the direct precursor to Memantine and is also classified as "Memantine Related Compound E" by the United States Pharmacopeia (USP), signifying its status as a process impurity in the manufacturing of the final drug substance.^{[1][2][3]}

Identifier	Value
IUPAC Name	N-(3,5-dimethyl-1-adamantyl)formamide[2]
Synonyms	N-Formylmemantine, 1-formamido-3,5-dimethyladamantane, Memantine USP Related Compound E[1][2]
CAS Number	351329-88-9[4]
Molecular Formula	C ₁₃ H ₂₁ NO[4]
Canonical SMILES	CC12CC3CC(C1)(CC(C3)(C2)NC=O)C[5]
InChIKey	NYQWYYMEIBHRSB-UHFFFAOYSA-N[2]

Physicochemical and Computed Properties

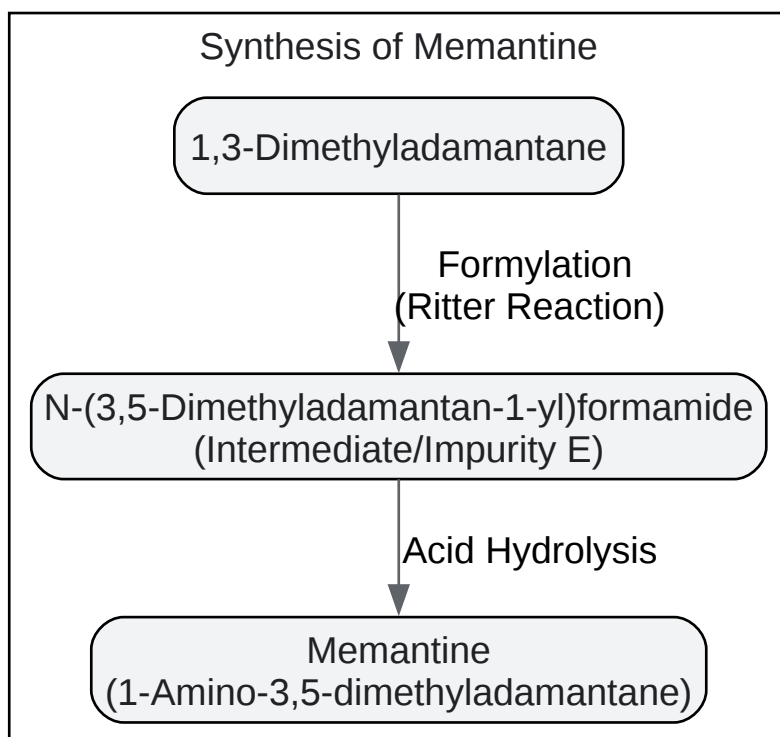
N-(3,5-Dimethyladamantan-1-yl)formamide is a white to off-white solid at room temperature. [1][6] Its solubility is limited in aqueous media but is soluble in polar organic solvents like methanol and chloroform.[1][6]

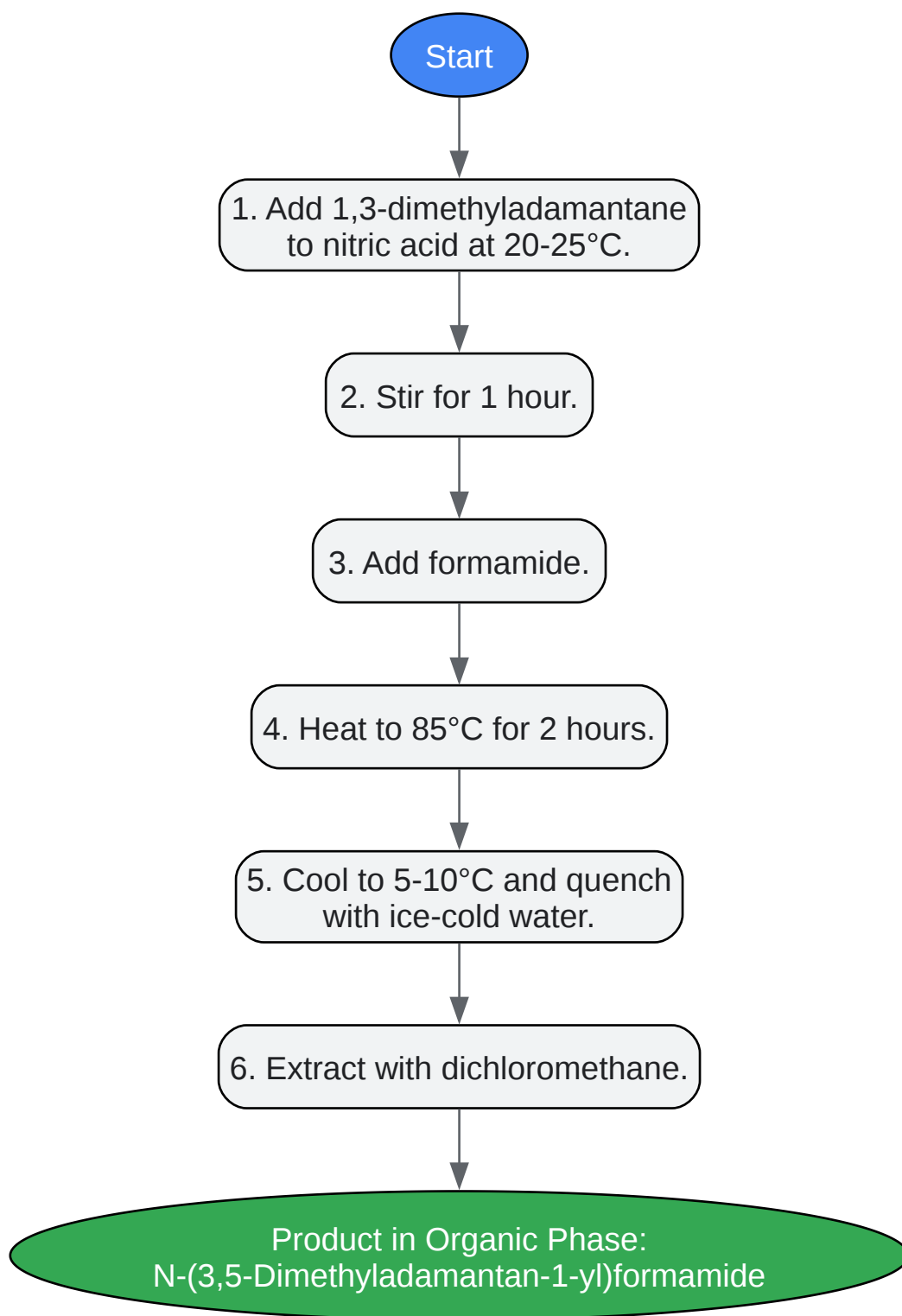
Property	Value	Source
Molecular Weight	207.31 g/mol	[4][5]
Melting Point	69.5 - 70 °C	[1]
Boiling Point (Predicted)	325.6 ± 9.0 °C	[1]
Density (Predicted)	1.07 ± 0.1 g/cm ³	[1]
XLogP3	3.5	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	1	[2]
Rotatable Bond Count	1	[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[1]
Storage Conditions	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C	[1]

Role in Pharmaceutical Synthesis

The primary significance of **N-(3,5-Dimethyladamantan-1-yl)formamide** is its role as a penultimate intermediate in an efficient, two-step synthesis of Memantine Hydrochloride from 1,3-dimethyladamantane.[7][8] This modern synthetic route bypasses the need for hazardous reagents like liquid bromine, making it suitable for industrial-scale production.[7][8]

The logical relationship is straightforward: 1,3-dimethyladamantane is converted to **N-(3,5-Dimethyladamantan-1-yl)formamide**, which is then hydrolyzed to yield 1-amino-3,5-dimethyladamantane (Memantine).





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